

Application Notes: N-(Azido-PEG3)-N-Boc-PEG3-acid for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-(Azido-PEG3)-N-Boc-PEG3-acid*

Cat. No.: B609445

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-(Azido-PEG3)-N-Boc-PEG3-acid is a heterobifunctional, PEG-based linker designed for advanced bioconjugation applications, including the synthesis of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).[1][2] Its unique structure incorporates three key functionalities:

- **Carboxylic Acid (-COOH):** Enables covalent linkage to primary amines (e.g., lysine residues on proteins) through the formation of a stable amide bond. This reaction is typically mediated by carbodiimide chemistry (EDC/NHS).
- **Azide (-N₃):** A versatile functional group for "click chemistry." It can undergo a highly efficient and specific Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) with terminal alkynes or a Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) with strained cyclooctynes (e.g., DBCO, BCN).[1][3] SPAAC is particularly valuable as it proceeds without the need for a cytotoxic copper catalyst, making it ideal for use in biological systems.[4][5][6]

- Boc-Protected Amine (-NHBoc): A primary amine protected by a tert-butyloxycarbonyl (Boc) group. The Boc group is stable under a wide range of conditions but can be selectively removed under acidic conditions (e.g., with trifluoroacetic acid, TFA) to reveal the amine for subsequent modification.[7][8]

The dual polyethylene glycol (PEG3) spacers enhance aqueous solubility, reduce steric hindrance, and minimize immunogenicity of the resulting conjugate.[3]

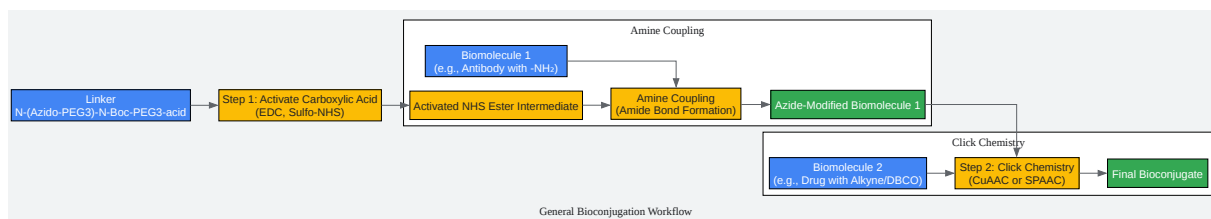
Physicochemical and Reagent Data

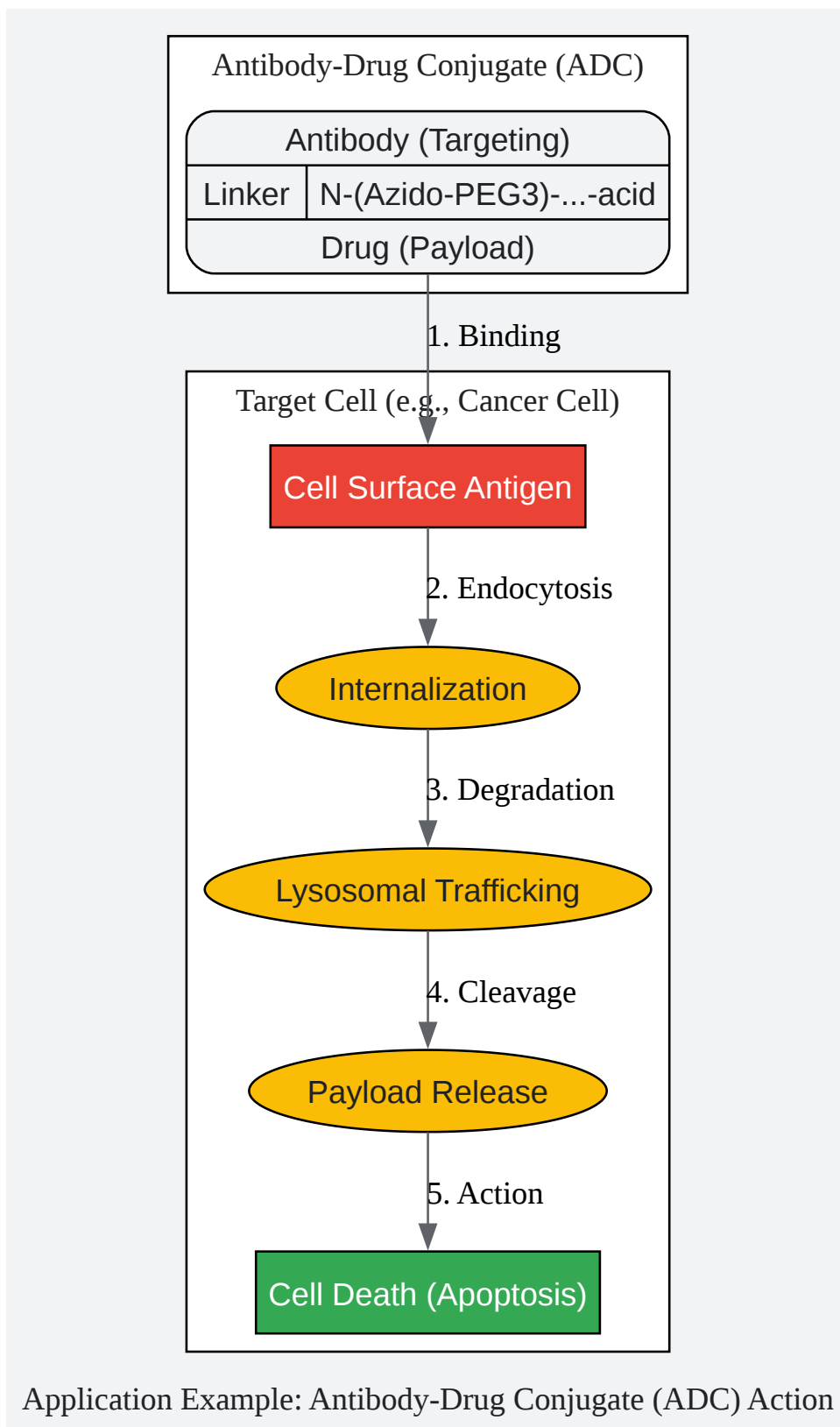
A summary of the linker's properties and common reagents is provided below.

Parameter	Value / Information	Source
Linker Compound Name	N-(Azido-PEG3)-N-Boc-PEG3-acid	[2]
CAS Number	2112731-52-7	[2][3]
Molecular Formula	C ₂₂ H ₄₂ N ₄ O ₁₀	[2][3]
Molecular Weight	522.6 g/mol	[2][3]
Storage Conditions	2-8°C or -20°C, store in a dry, sealed container	[3][9][10]
EDC (CAS 25952-53-8)	1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide	N/A
Sulfo-NHS (CAS 106627-54-7)	N-hydroxysulfosuccinimide	N/A
DBCO-Functionalized Payload	Dibenzocyclooctyne derivative	N/A
Copper (II) Sulfate	CuSO ₄	N/A
THPTA (CAS 75846-13-0)	Tris(3-hydroxypropyltriazolylmethyl)amine	[11]
Sodium Ascorbate	C ₆ H ₇ NaO ₆	[12]

Experimental Workflows & Logical Relationships

The versatility of the **N-(Azido-PEG3)-N-Boc-PEG3-acid** linker allows for multiple strategic pathways in bioconjugation. The primary workflow involves a two-step sequential conjugation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. precisepeg.com \[precisepeg.com\]](https://www.precisepeg.com)
- [3. N-\(Azido-PEG3\)-N-Boc-PEG3-acid \[myskinrecipes.com\]](https://www.myskinrecipes.com)
- [4. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [5. Strain-promoted azide–alkyne cycloaddition for protein–protein coupling in the formation of a bis-hemoglobin as a copper-free oxygen carrier - Organic & Biomolecular Chemistry \(RSC Publishing\) DOI:10.1039/C6OB01817C \[pubs.rsc.org\]](#)
- [6. Strain-promoted azide–alkyne cycloaddition for protein–protein coupling in the formation of a bis-hemoglobin as a copper-free oxygen carrier - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [7. Amine Protection / Deprotection \[fishersci.co.uk\]](https://www.fishersci.co.uk)
- [8. Boc Protection - Common Conditions \[commonorganicchemistry.com\]](https://www.commonorganicchemistry.com)
- [9. N-\(Azido-PEG3\)-N-Boc-PEG3-NHS ester, 2112731-51-6 | BroadPharm \[broadpharm.com\]](https://www.broadpharm.com)
- [10. N-\(Azido-PEG-3\)-N-\(PEG-3-NH-BOC\)-PEG-3-t-Butylester | BroadPharm \[broadpharm.com\]](https://www.broadpharm.com)
- [11. Copper\(I\)-Catalyzed Alkyne-Azide Cycloaddition - Creative Biolabs \[creative-biolabs.com\]](https://www.creative-biolabs.com)
- [12. jenabioscience.com \[jenabioscience.com\]](https://www.jenabioscience.com)
- To cite this document: BenchChem. [Application Notes: N-(Azido-PEG3)-N-Boc-PEG3-acid for Bioconjugation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609445/docs#application-notes-n-azido-peg3-n-boc-peg3-acid-for-bioconjugation\]](https://www.benchchem.com/product/b609445/docs#application-notes-n-azido-peg3-n-boc-peg3-acid-for-bioconjugation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)